

Physical properties of 2-Benzylxybenzyl alcohol (melting point, boiling point)

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Compound of Interest

Compound Name: 2-Benzylxybenzyl alcohol

Cat. No.: B1265460

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Physical Properties of 2-Benzylxybenzyl Alcohol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **2-Benzylxybenzyl alcohol**, a key intermediate in various synthetic organic processes. The focus is on its melting and boiling points, critical parameters for its purification, handling, and application in research and development.

Core Physical Properties

The physical state of **2-Benzylxybenzyl alcohol** under standard conditions is a solid. Key quantitative data regarding its thermal properties are summarized in the table below.

Physical Property	Value	Conditions
Melting Point	36.5-37.5 °C	Not Specified
Melting Point	37 °C	Not Specified
Boiling Point	155 °C	at 4 mmHg

Experimental Protocols

The determination of accurate melting and boiling points is fundamental to characterizing a chemical compound. While specific experimental data for the determination of these values for **2-Benzylxybenzyl alcohol** are not detailed in the immediate literature, the following standard methodologies are routinely employed for such organic solids.

Melting Point Determination (Thiele Tube Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. A common and effective method for its determination is the use of a Thiele tube.[1][2][3][4]

Methodology:

- Sample Preparation: A small, finely powdered sample of **2-Benzylxybenzyl alcohol** is packed into a capillary tube, which is sealed at one end.[5]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then inserted into a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).[1][3][6]
- Heating: The side arm of the Thiele tube is gently heated. The unique shape of the tube facilitates the circulation of the oil via convection, ensuring uniform temperature distribution.[2][3][4][6]
- Observation: The temperature is carefully monitored. The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has liquefied.[2][6] A narrow melting point range (typically 0.5-1°C) is indicative of a pure compound.

Boiling Point Determination (Siwoloboff Method)

For substances that are liquid at or near room temperature, or for determining the boiling point of a liquefied solid, the Siwoloboff method provides a reliable microscale approach.[7]

Methodology:

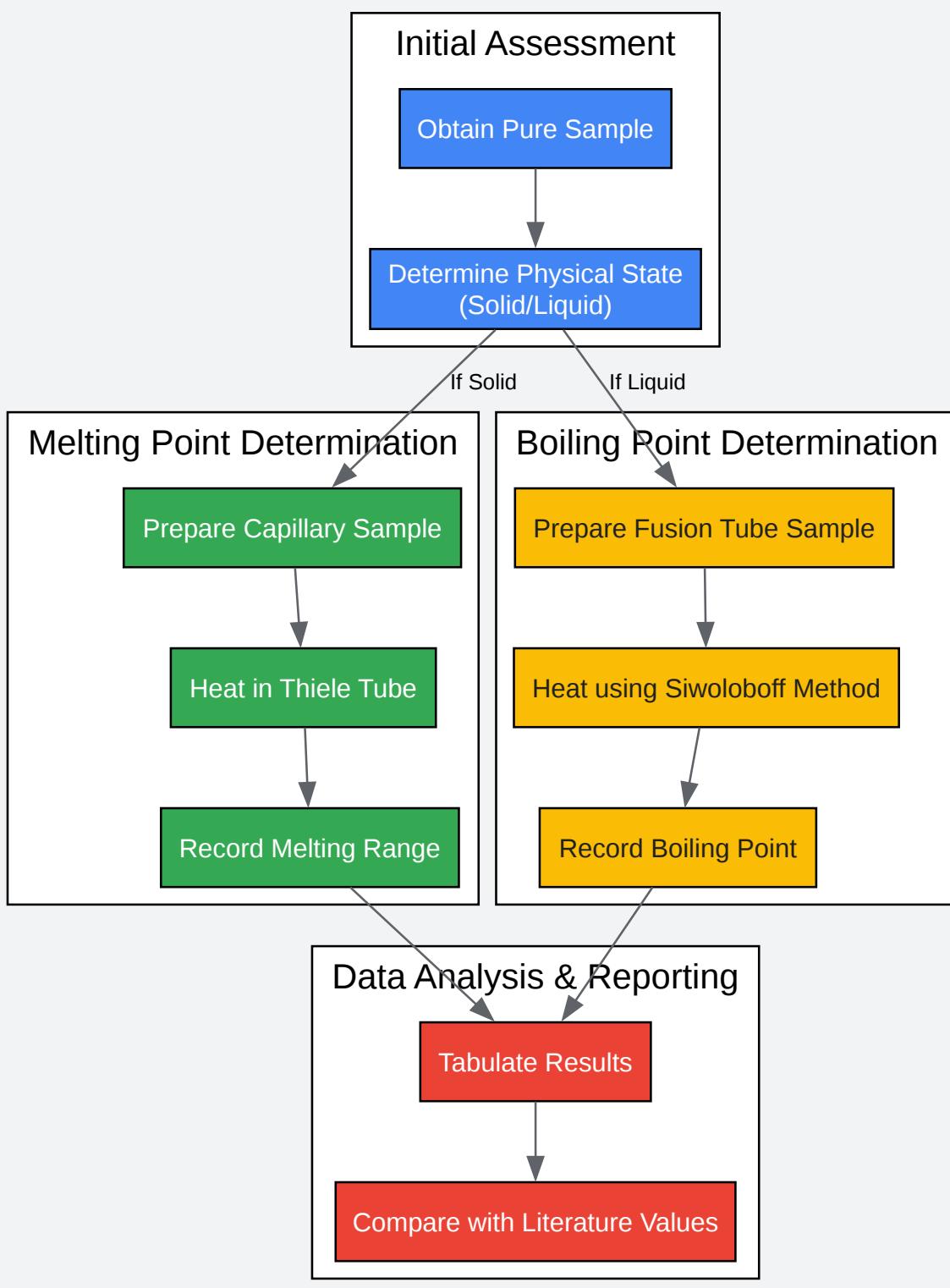
- Sample Preparation: A small amount of the liquid sample is placed in a fusion tube. A capillary tube, sealed at one end, is then inverted and placed inside the fusion tube.[7][8][9]

- Apparatus Setup: The fusion tube assembly is attached to a thermometer and heated in a suitable bath, such as a Thiele tube.[2][7]
- Heating and Observation: The apparatus is heated, causing the air trapped in the capillary tube to expand and exit as a stream of bubbles. Heating is then discontinued.[7]
- Boiling Point Determination: As the apparatus cools, the point at which the liquid is drawn into the capillary tube is recorded as the boiling point. This occurs when the vapor pressure of the sample equals the external pressure.[7][10]

Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the determination of the physical properties of a chemical compound like **2-Benzylxybenzyl alcohol**.

Workflow for Physical Property Determination

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Caption: A logical workflow for determining the melting and boiling points of a chemical compound.

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